

commercial suppliers of high purity 2-Amino-5-iodobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

Cat. No.: B145736

[Get Quote](#)

An In-depth Technical Guide to High-Purity **2-Amino-5-iodobenzoic Acid** for Researchers and Drug Development Professionals

This guide provides essential technical information for researchers, scientists, and drug development professionals interested in sourcing and utilizing high-purity **2-Amino-5-iodobenzoic acid** (CAS No. 5326-47-6). This compound is a critical intermediate in various fields, including pharmaceutical synthesis, biochemical research, and materials science.

Overview of 2-Amino-5-iodobenzoic Acid

2-Amino-5-iodobenzoic acid, also known as 5-iodoanthranilic acid, is an aromatic amino acid derivative.^[1] Its molecular structure, featuring an iodine substituent, makes it a versatile building block in organic synthesis.^[1] The presence of amino and iodine functional groups allows for targeted substitution and coupling reactions, facilitating the construction of complex molecular architectures.^{[1][2]}

This compound is a key intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic drugs.^[1] It is also employed in biochemical studies related to enzyme inhibition and protein interactions.^[1] Furthermore, its structure is suitable for developing radiolabeled compounds for diagnostic imaging.^[1]

Commercial Suppliers and Specifications

A variety of chemical suppliers offer **2-Amino-5-iodobenzoic acid**. The purity and specifications can vary, so it is crucial to select a supplier that meets the requirements of your specific application. Below is a summary of offerings from several commercial suppliers.

Supplier	Purity	Appearance	Melting Point (°C)	Storage Conditions
Sigma-Aldrich	97% [3]	Yellow to brown powder, crystals, or chunks [3]	219-221 (dec.) [3]	Room Temperature
Chem-Impex	≥ 98% (Titration) [1]	Light yellow to grey powder [1]	217-223 [1]	0-8 °C [1]
Tokyo Chemical Industry (TCI)	>98.0% (T)	White to Brown powder to crystal	219-221 [4]	Room Temperature
ChemScene	≥95% [5]	Not Specified	Not Specified	4°C, protect from light [5]
Muby Chemicals	Not Specified	Yellow powder [4]	219-221 [4]	Store in the dark [4]
Hebei Dangtong Biological Tech.	>99% [6]	Light yellow [6]	Not Specified	-15°C [6]

Experimental Protocols: Synthesis

A common and efficient method for producing **2-Amino-5-iodobenzoic acid** is through the direct iodination of 2-aminobenzoic acid. This method, as described in patent literature, avoids the need for complex purification steps and offers a high yield of a high-quality product.[\[7\]](#)[\[8\]](#)

Example Synthesis Protocol: Iodination of 2-Aminobenzoic Acid

This protocol is adapted from methods described in patent literature[\[8\]](#).

Materials:

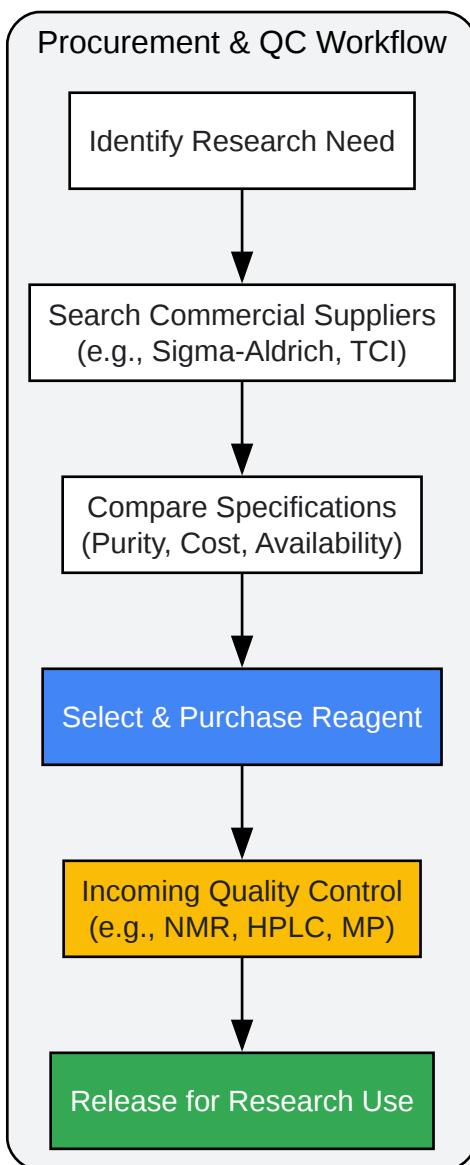
- 2-Aminobenzoic acid
- Acetic acid
- Molecular iodine (I_2)
- 30% (w/w) Hydrogen peroxide (H_2O_2) solution
- Water

Procedure:

- In a suitable reaction vessel, create a mixture of 2-aminobenzoic acid (36.4 mmol), acetic acid (100 mL), and molecular iodine (18.2 mmol).
- To this mixture, add 30% w/w aqueous hydrogen peroxide (72.8 mmol) dropwise.
- Warm the reaction mixture to 50°C and stir for 1 hour.
- After the reaction is complete, pour the resulting solution into 400 mL of water. This will cause the product to precipitate.
- Collect the precipitated crystals by filtration.
- (Optional) For further purification, the obtained crystals can be recrystallized from acetic acid or methanol.[\[7\]](#)

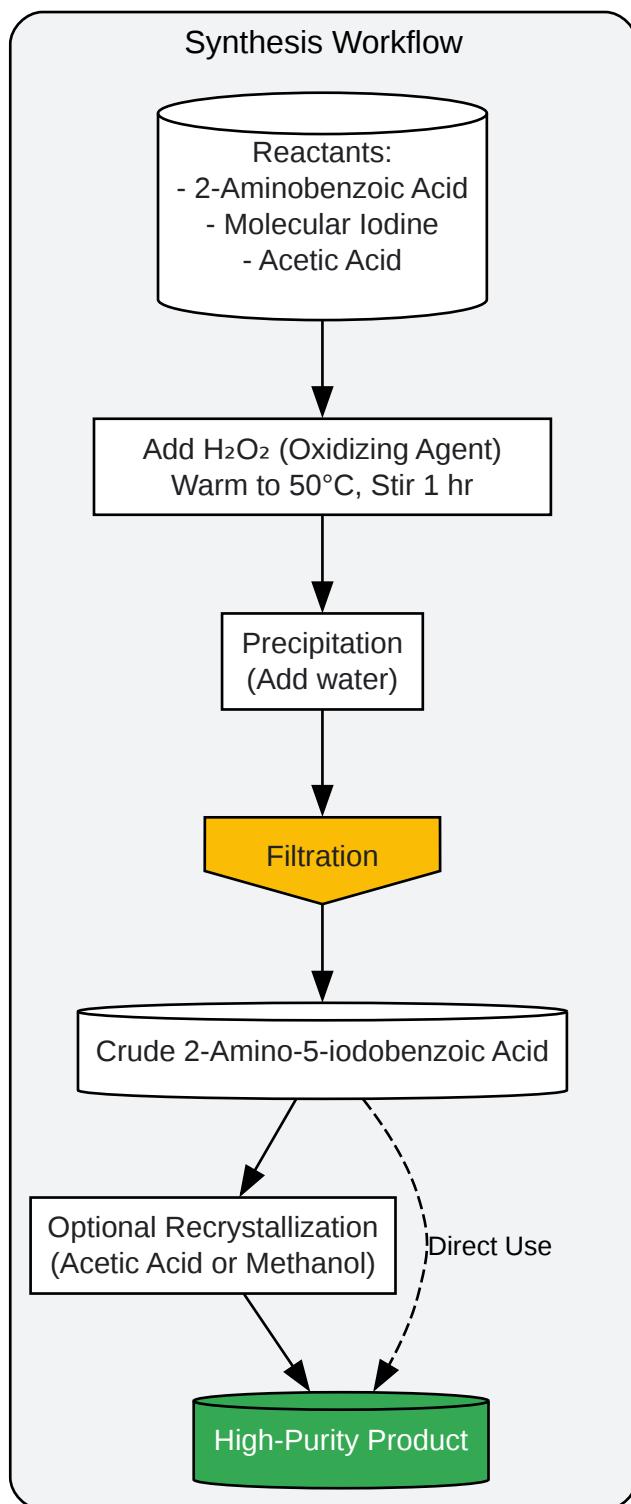
Visualized Workflows and Applications

The following diagrams illustrate key processes and concepts related to the use of **2-Amino-5-iodobenzoic acid**.



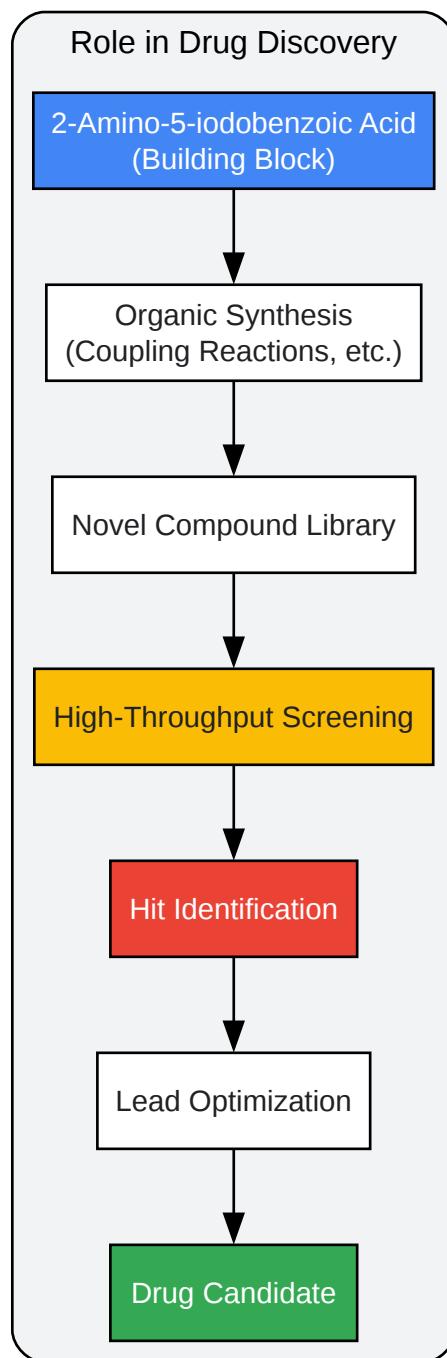
[Click to download full resolution via product page](#)

Figure 1. General workflow for sourcing and quality control.



[Click to download full resolution via product page](#)

Figure 2. Chemical synthesis of **2-Amino-5-iodobenzoic acid**.



[Click to download full resolution via product page](#)

Figure 3. Role as a building block in drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. China 2-Amino-5-iodobenzoic acid CAS 5326-47-6 Manufacturer and Supplier | Starsky [starskychemical.com]
- 3. 2-Amino-5-iodobenzoic acid 97 5326-47-6 [sigmaaldrich.com]
- 4. 5-Iodoanthranilic Acid or 2-Amino-5-Iodobenzoic acid Manufacturers [mubychem.com]
- 5. chemscene.com [chemscene.com]
- 6. 2-Amino-5-iodobenzoic acid, CasNo.5326-47-6 Hebei Dangtong Biological Technology Co..LTD China (Mainland) [nengxian.lookchem.com]
- 7. US7378546B2 - Method for producing 2-amino-5-iodobenzoic acid - Google Patents [patents.google.com]
- 8. KR20070039948A - Method for preparing 2-amino-5-iodo benzoic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [commercial suppliers of high purity 2-Amino-5-iodobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145736#commercial-suppliers-of-high-purity-2-amino-5-iodobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com